

Stability and Storage of Ternidazole-d6 Hydrochloride: A Technical Guide

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Compound of Interest

Compound Name: Ternidazole-d6hydrochloride

Cat. No.: B583655

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This guide provides a comprehensive overview of the stability and recommended storage conditions for Ternidazole-d6 hydrochloride, a deuterated analog of the antiprotozoal and antibacterial agent Ternidazole. The information presented herein is intended for researchers, scientists, and professionals in the field of drug development and analysis. The stability profile is primarily based on data from its non-deuterated counterpart, Ternidazole, and related nitroimidazole compounds, providing a robust framework for handling and storage.

Chemical and Physical Properties

Ternidazole-d6 hydrochloride is a stable isotope-labeled form of Ternidazole hydrochloride. The deuteration is typically on the propanol side chain.

Property	Value
Chemical Name	3-(2-methyl-5-nitro-1H-imidazol-1-yl)propan-1,1,2,2,3,3-d6-1-ol hydrochloride
CAS Number	1346599-62-9
Molecular Formula	C ₇ H ₆ D ₆ ClN ₃ O ₃
Molecular Weight	227.68 g/mol

Stability Profile

The stability of Ternidazole-d6 hydrochloride is crucial for maintaining its isotopic purity and chemical integrity, which are essential for its use as an internal standard in analytical studies. While specific stability data for the deuterated compound is not extensively available in public literature, the stability profile can be inferred from studies on Ternidazole and other 5-nitroimidazole drugs.

Under normal conditions of use, storage, and transport, Ternidazole is considered to be a stable compound[1]. However, it is susceptible to degradation under certain stress conditions.

Degradation Pathways

Forced degradation studies on the closely related compound Tinidazole reveal that it is most susceptible to degradation under alkaline, oxidative, and photolytic conditions. Mild degradation is observed in acidic and neutral environments, while it shows good stability against thermal stress[2]. The hydrolysis of Tinidazole has been shown to follow apparent first-order kinetics[3]. The primary degradation pathways likely involve alterations to the nitroimidazole ring and the side chain.

Recommended Storage and Handling Conditions

To ensure the long-term stability and quality of Ternidazole-d6 hydrochloride, the following storage and handling conditions are recommended.

General Storage Recommendations

Condition	Recommendation	Rationale
Temperature	Store at -20°C for long-term storage[4]. Refrigerated conditions (4°C) are also suggested[2][5].	Low temperatures minimize the rate of potential chemical degradation.
Container	Keep in a tightly closed container[3][5].	Prevents exposure to moisture and atmospheric contaminants.
Environment	Store in a dry and well-ventilated place[3][5].	Minimizes hydrolysis and other moisture-related degradation.
Light Exposure	Protect from light.	Photolytic degradation has been observed in related compounds[2].

Incompatible Materials

Contact with strong oxidizing agents should be avoided as they can lead to significant degradation[1][5].

Experimental Protocols for Stability Assessment

The following section outlines a general experimental protocol for conducting forced degradation studies on Ternidazole-d6 hydrochloride, based on established methodologies for similar compounds and ICH guidelines.

Forced Degradation (Stress Testing)

Forced degradation studies are essential to identify potential degradation products and establish the intrinsic stability of the molecule[6][7].

Stress Condition	Protocol
Acid Hydrolysis	Dissolve Ternidazole-d6 hydrochloride in 0.1 M HCl and heat at 60-80°C for a specified period (e.g., 2-8 hours). Neutralize the solution before analysis.
Base Hydrolysis	Dissolve Ternidazole-d6 hydrochloride in 0.1 M NaOH and heat at 60-80°C for a specified period (e.g., 30 minutes to 2 hours). Neutralize the solution before analysis.
Oxidative Degradation	Treat a solution of Ternidazole-d6 hydrochloride with 3-30% hydrogen peroxide at room temperature for a specified period (e.g., 2-24 hours).
Thermal Degradation	Expose the solid compound to dry heat (e.g., 105°C) for an extended period (e.g., 24-48 hours).
Photolytic Degradation	Expose a solution of Ternidazole-d6 hydrochloride to a combination of UV and visible light, as per ICH Q1B guidelines. The total illumination should be not less than 1.2 million lux hours and the integrated near-ultraviolet energy should be not less than 200 watt hours/square meter.

Analytical Methodology

A stability-indicating analytical method is crucial for separating and quantifying the intact drug from its degradation products. High-Performance Liquid Chromatography (HPLC) is the most common technique for this purpose^{[1][2][4][8][9]}.

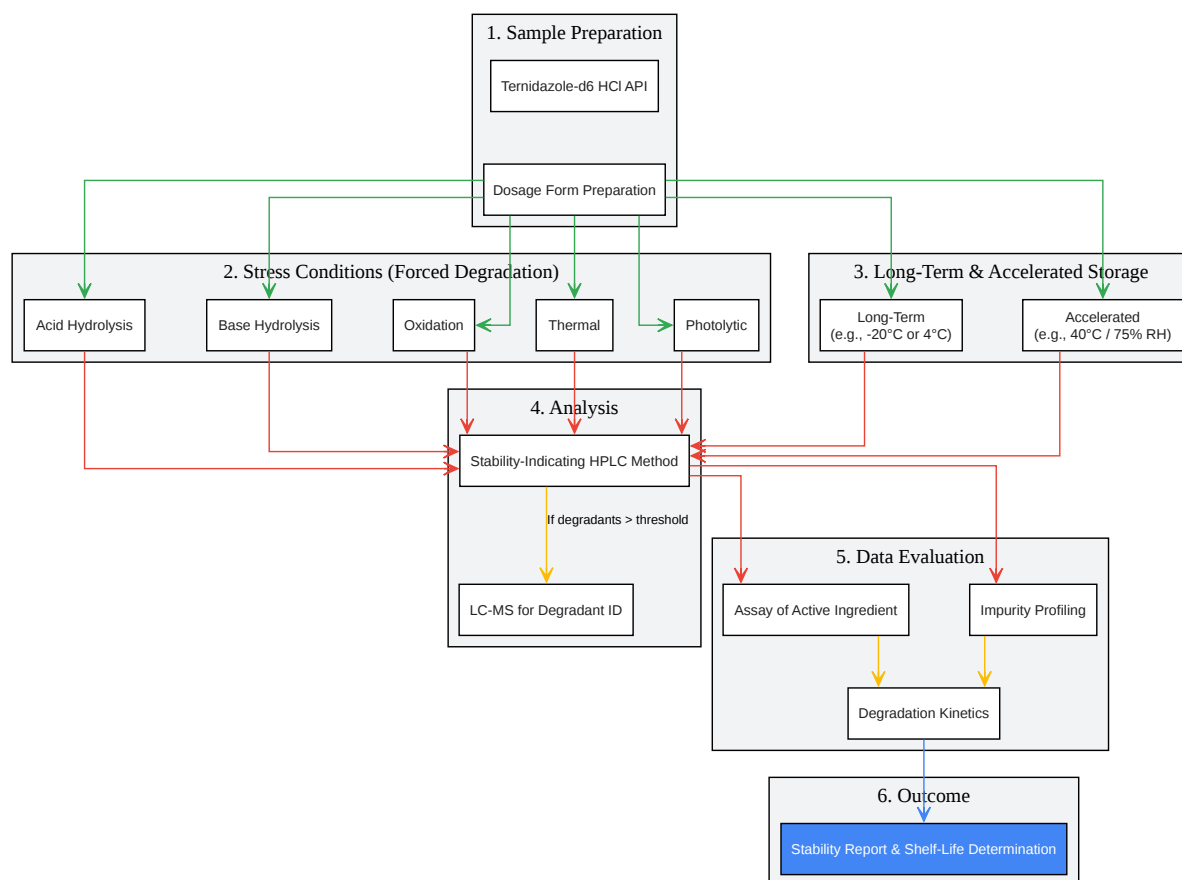
Example HPLC Method Parameters (based on Tinidazole analysis):

- Column: C18 (e.g., 250 mm x 4.6 mm, 5 µm)

- Mobile Phase: A mixture of water and acetonitrile (e.g., 88:12 v/v) or a gradient of a buffered aqueous phase and an organic solvent.
- Flow Rate: 0.8 - 1.5 mL/min
- Detection: UV at 310 nm or 317 nm
- Column Temperature: 30°C

Visualized Workflow for Stability Testing

The following diagram illustrates a typical workflow for a comprehensive stability study of Ternidazole-d6 hydrochloride.

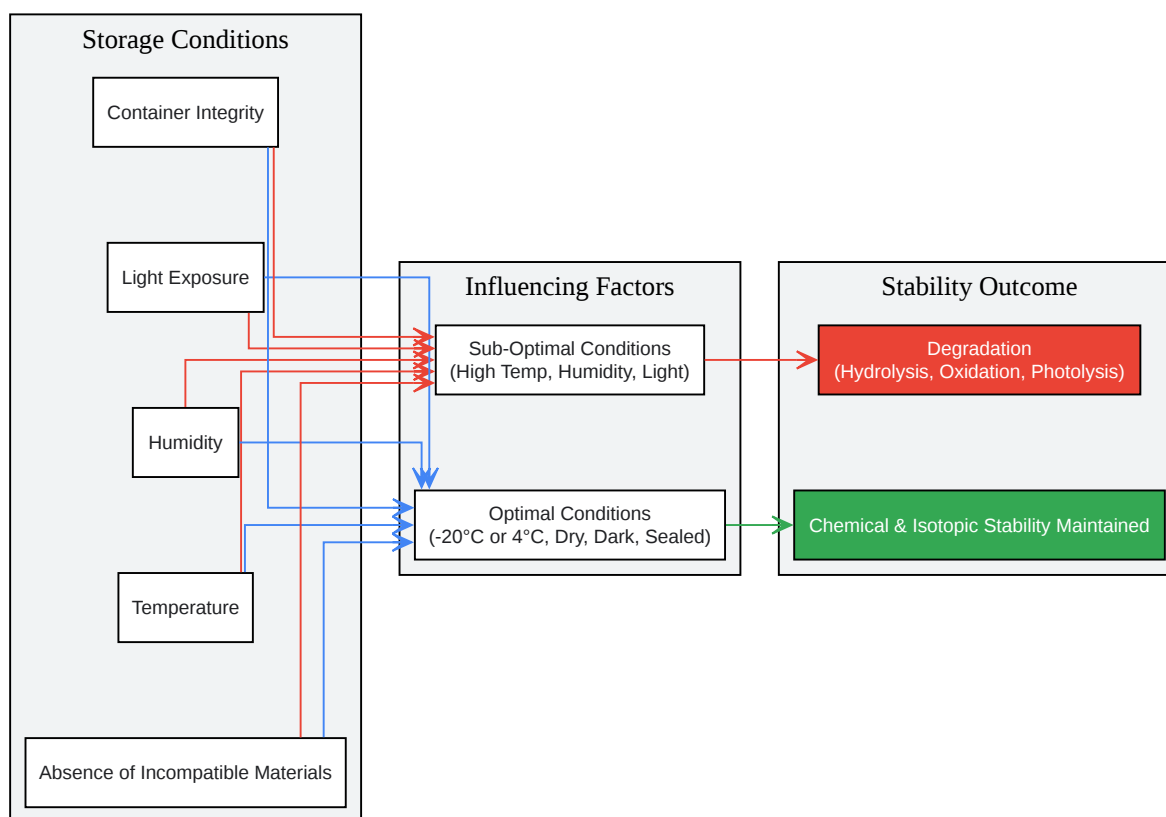


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Caption: Workflow for a stability study of Ternidazole-d6 hydrochloride.

Logical Relationship of Storage and Stability

The stability of Ternidazole-d6 hydrochloride is directly influenced by the storage conditions. The following diagram illustrates this relationship.



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Caption: Relationship between storage conditions and stability of Ternidazole-d6 HCl.

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